

An In-depth Technical Guide to the Safety of N-Methyl-o-toluidine

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Compound of Interest

Compound Name: N-Methyl-o-toluidine

Cat. No.: B147340

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This guide provides a comprehensive overview of the safety information for **N-Methyl-o-toluidine** (CAS No. 611-21-2), intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, and safety precautions based on available Safety Data Sheets (SDS).

Chemical Identification

Identifier	Value
Chemical Name	N-Methyl-o-toluidine
Synonyms	N,2-dimethylaniline, 2-(Methylamino)toluene, N-Methyl-2-methylaniline[1][2]
CAS Number	611-21-2[1]
EC Number	210-260-9[1]
Molecular Formula	C8H11N[1]
Molecular Weight	121.18 g/mol [1]

Physical and Chemical Properties

Property	Value
Appearance	Clear, colorless to light-yellow or green liquid[1][2][3]
Odor	Aromatic, amine-like[4]
Melting Point	-10.08 °C (estimate)[1]
Boiling Point	177 - 204 °C at 987 hPa[1]
Flash Point	79.4 °C (174.9 °F) - closed cup[1]
Density	0.981 g/cm ³ at 25 °C[1]
Vapor Pressure	0.225 mmHg at 25°C[3]
Water Solubility	Practically insoluble[3]

Toxicological Information

The toxicological properties of **N-Methyl-o-toluidine** have not been thoroughly investigated.[1] However, available data indicates significant potential health effects.

Effect	Description
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.[2][5]
Specific Target Organ Toxicity (Single Exposure)	May cause damage to organs.[1][2][5]
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs through prolonged or repeated exposure.[1][2][5]
Health Effects	May cause respiratory tract irritation upon inhalation.[6] It can be absorbed through the skin, causing irritation.[6] It may also cause eye irritation.[6]

Hazard Identification and Classification

N-Methyl-o-toluidine is classified as a hazardous substance. The GHS classifications and corresponding hazard statements are summarized below.

Classification	Code	Description
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[5]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[5]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled.[5]
Specific Target Organ Toxicity, Repeated Exposure	Category 2	H373: May cause damage to organs through prolonged or repeated exposure.[5]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects.[5]
Flammable Liquids	Category 4	H227: Combustible liquid.[1][5]

Signal Word: Danger[1][2]

Hazard Pictograms:

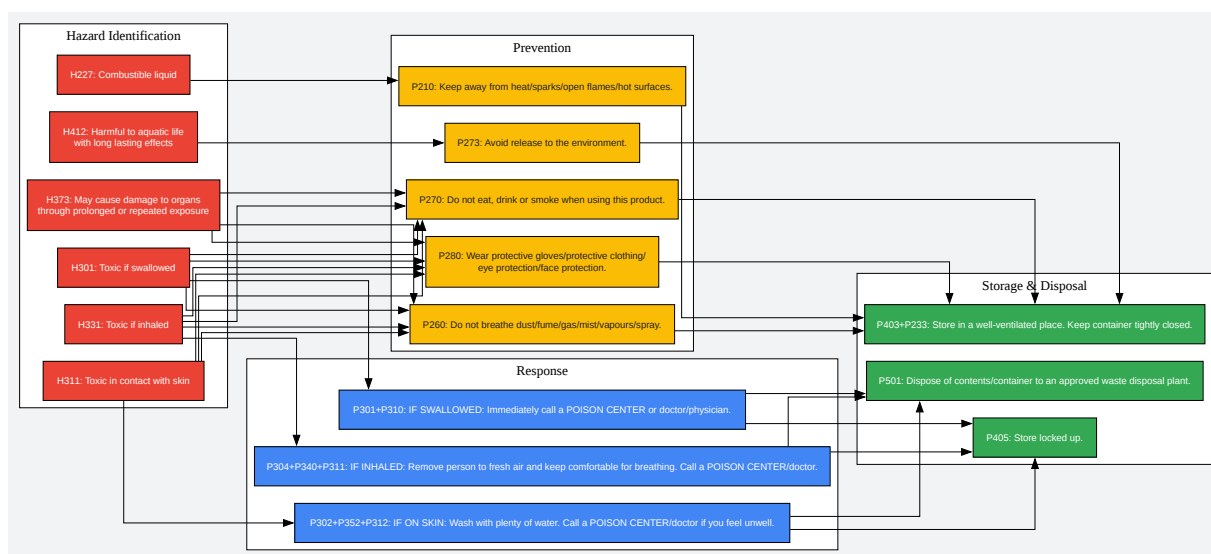
- Skull and crossbones (GHS06)
- Health hazard (GHS08)

Experimental Protocols

Detailed experimental protocols for the toxicological and physical-chemical property testing are not provided in the summarized Safety Data Sheets. These studies are typically conducted according to standardized guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development), but specific methodologies for **N-Methyl-o-toluidine** are not available in the provided search results.

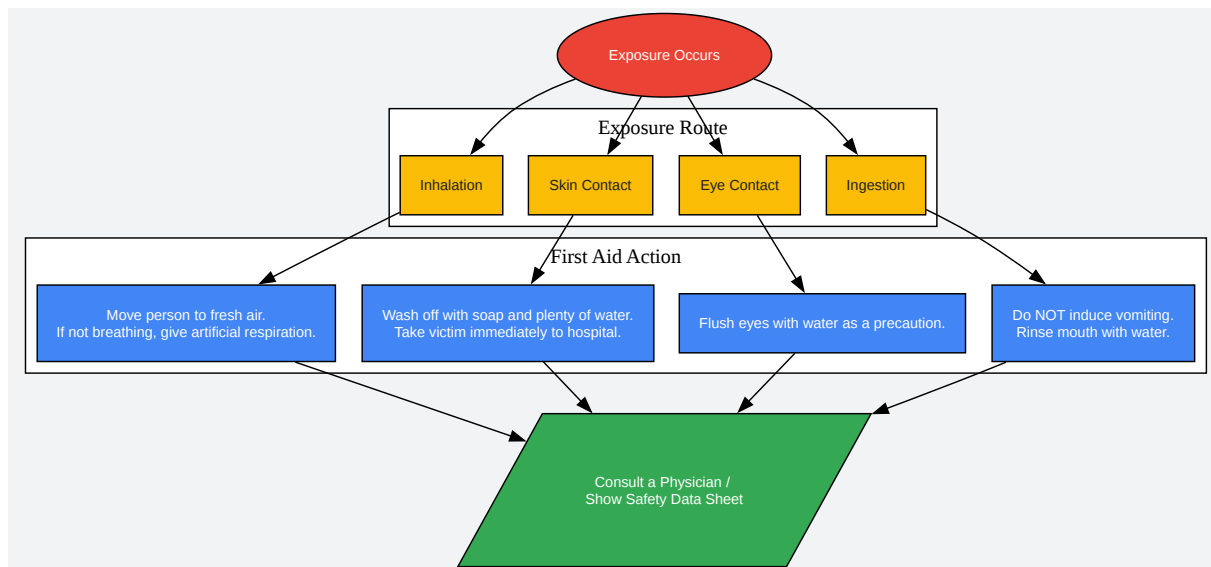
Safety and Handling Workflows

The following diagrams illustrate the recommended workflows for handling **N-Methyl-o-toluidine** safely.



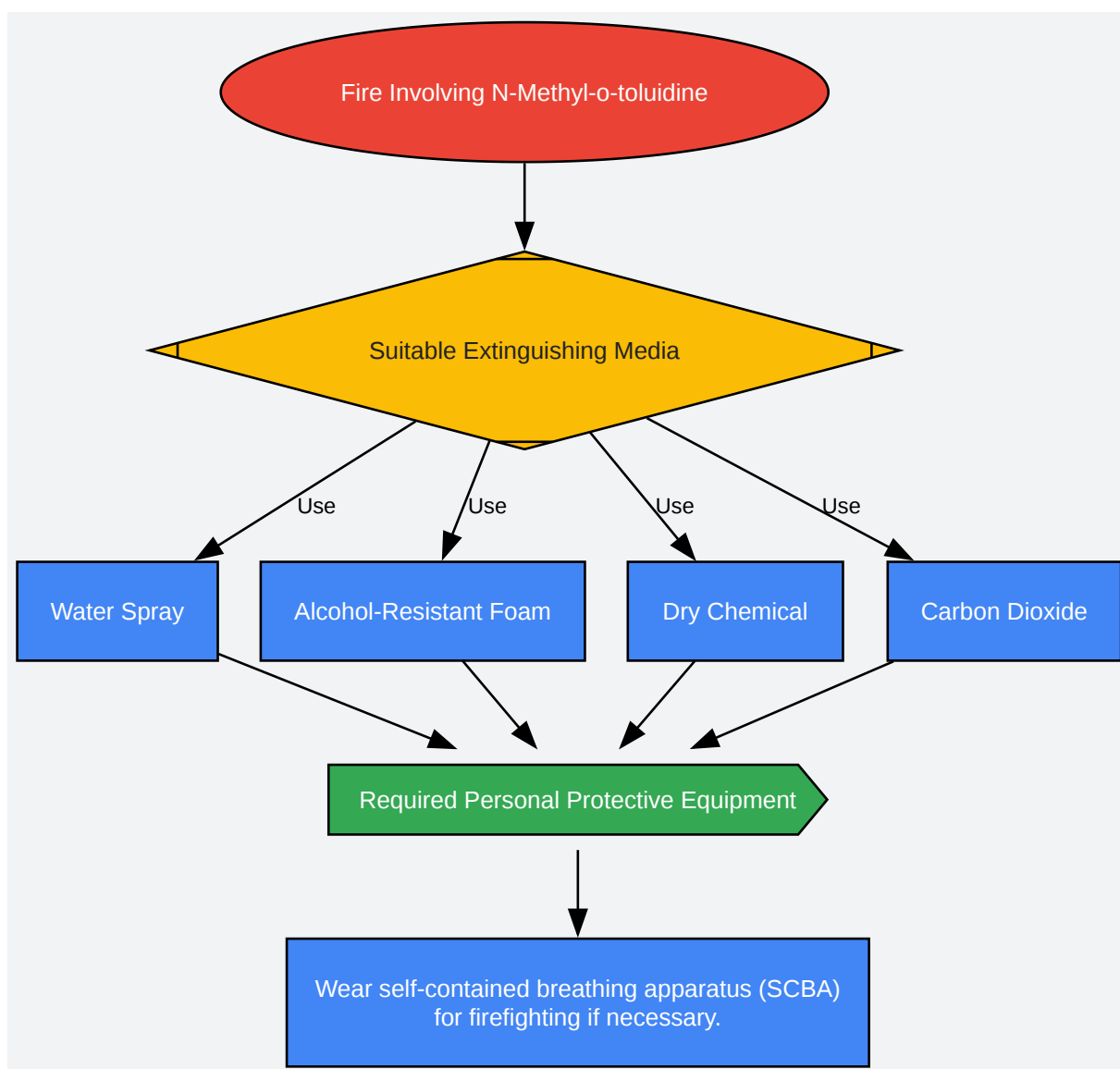
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Caption: GHS Hazard Communication Workflow for **N-Methyl-o-toluidine**.



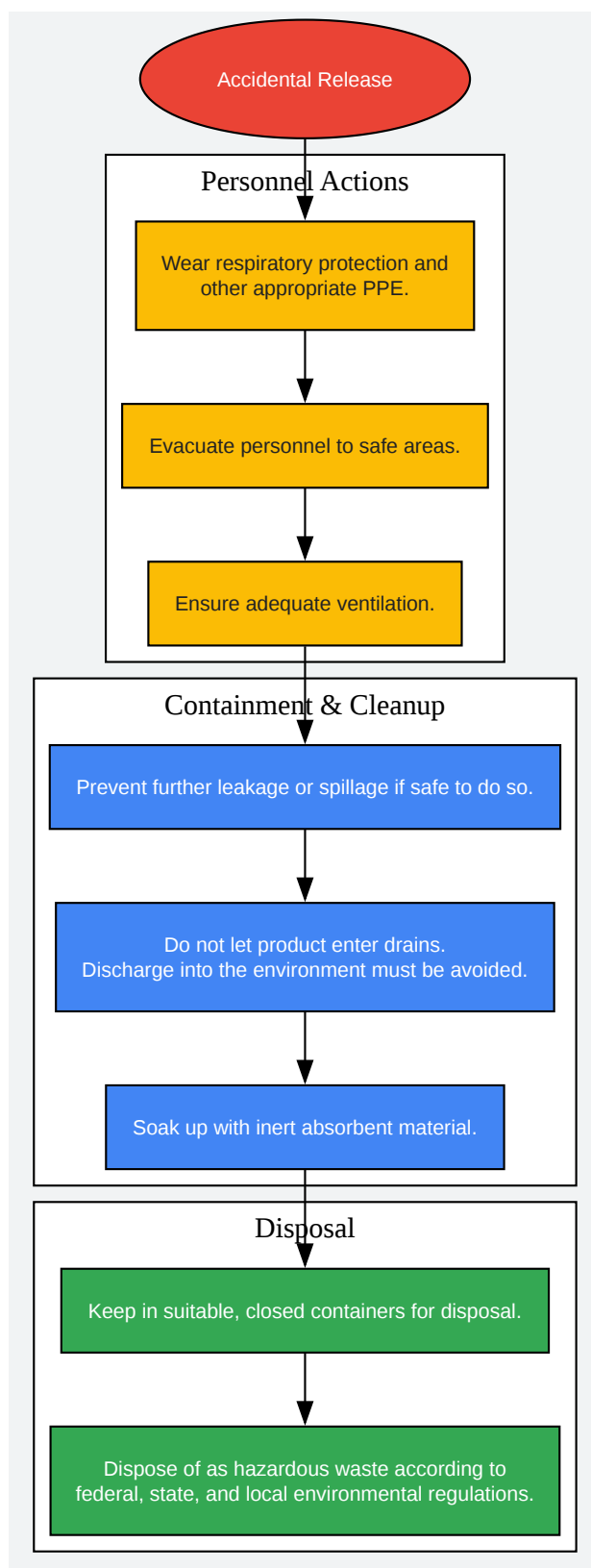
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Caption: First Aid Procedures for **N-Methyl-o-toluidine** Exposure.



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Caption: Firefighting Workflow for **N-Methyl-o-toluidine**.



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Caption: Accidental Release Measures for **N-Methyl-o-toluidine**.

Handling, Storage, and Transportation

Handling:

- Avoid contact with skin and eyes.[1]
- Avoid inhalation of vapor or mist.[1]
- Keep away from sources of ignition - No smoking.[1]
- Use only outdoors or in a well-ventilated area.[2][5]
- Do not eat, drink or smoke when using this product.[2][5]
- Wash hands thoroughly after handling.[1]
- Wear suitable protective clothing, gloves, and eye/face protection.[3]

Storage:

- Keep container tightly closed in a dry and well-ventilated place.[1][5]
- Store in a cool place, locked up.[1][2]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[1]
- The product is air and light sensitive; store under an inert gas.[1][2]

Transportation:

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
ADR/RID	2810	TOXIC LIQUID, ORGANIC, N.O.S. (N-Methyl-o-toluidine)	6.1	III
IMDG	2810	TOXIC LIQUID, ORGANIC, N.O.S. (N-Methyl-o-toluidine)	6.1	III

| IATA | 2810 | Toxic liquid, organic, n.o.s. (**N-Methyl-o-toluidine**) | 6.1 | III |

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[<https://www.benchchem.com/product/b147340#n-methyl-o-toluidine-safety-data-sheet-sds-information>]

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